

Understanding the technical specifications of the CW0134 data acquisition board

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Compound of Interest

Compound Name: CW0134
Cat. No.: B15135559

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An in-depth analysis of the technical specifications for a high-channel-count data acquisition (DAQ) system, exemplified by a versatile 80-channel board, reveals a powerful tool for researchers, scientists, and drug development professionals. While the specific model **CW0134** could not be publicly identified, the following technical guide outlines the core specifications and experimental capabilities of a comparable advanced data acquisition system.

Core Technical Specifications

A thorough understanding of a data acquisition board's quantitative specifications is critical for experimental design and data interpretation. The following tables summarize the key performance indicators of a representative high-channel-count DAQ system.

Table 1: General System Specifications

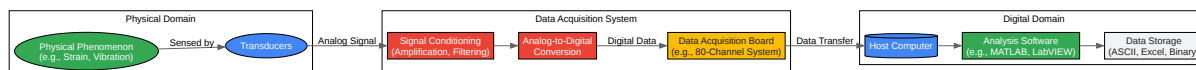
Feature	Specification
Total Channels	80 (expandable to 128 or more)
Real-time Sampling	User-selectable intervals
Data Logging	Continuous to hard disk
Data Processing	Offline analysis
Software Compatibility	MATLAB, VC++
Data Export Formats	ASCII, Excel, Binary, Universal File Format

Table 2: Analog Input Channel Specifications

Channel Type	Quantity	Measurement Range	Excitation Voltage	Key Features
Strain Gauges ($\frac{1}{4}$, $\frac{1}{2}$, Full Bridge)	48	+10 mV to +80 mV	1-5 V (Variable)	Shunt calibration, Simultaneous sampling at ≥ 2000 samples/s/channel, Bessel/Butterworth filters, Dynamic measurement frequency: 1 Hz – 500 Hz
LVDT	8	0.1 mV/V to 1000 mV/V	-	Carrier frequency based amplifier (> 4kHz)
Accelerometers (ICP/IEPE)	8	-	-	TEDS Enabled
Analog Voltage Input	8	± 10 V	-	Multichannel module for various physical quantities
Potentiometric Transducer	8	± 500 mV/V	5 V	-

System Architecture and Data Workflow

The logical flow of data from the physical world to actionable insights is a fundamental aspect of any data acquisition system. The following diagram illustrates a typical workflow.



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A diagram illustrating the data acquisition workflow from sensor to analysis.

Experimental Protocols

Detailed methodologies are crucial for reproducible scientific experiments. Below is a generalized protocol for utilizing a high-channel-count DAQ system for material stress-strain analysis.

Objective: To characterize the mechanical properties of a material sample under tensile load.

Materials and Equipment:

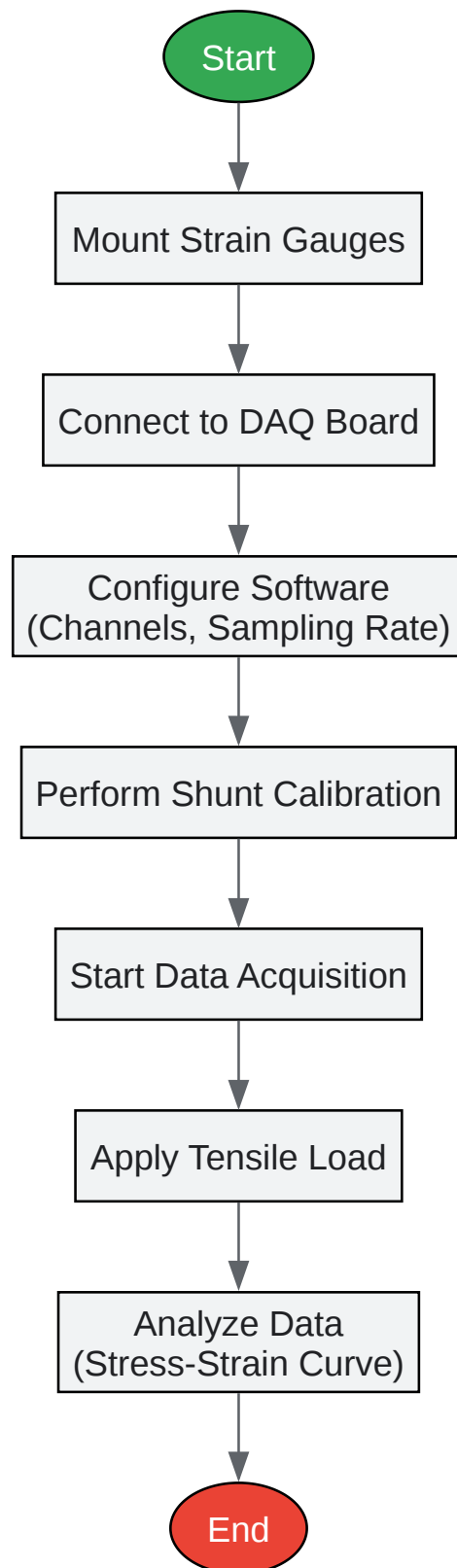
- Material sample
- Tensile testing machine
- Strain gauges
- High-channel-count data acquisition system
- Host computer with data acquisition and analysis software

Procedure:

- **Sensor Mounting:** Affix strain gauges to the material sample at locations of interest.
- **System Connection:** Connect the strain gauges to the appropriate input channels on the data acquisition board.^[1]

- Software Configuration:
 - Launch the data acquisition software on the host computer.
 - Configure the strain gauge channels, setting the correct bridge type (e.g., quarter, half, full), excitation voltage, and gain.[\[1\]](#)
 - Set the sampling rate to at least 2000 samples/second/channel.[\[1\]](#)
 - Define the data logging parameters, including the file format (e.g., ASCII for compatibility with multiple analysis programs) and storage location.[\[1\]](#)
- Calibration: Perform a shunt calibration to ensure the accuracy of the strain measurements.[\[1\]](#)
- Data Acquisition:
 - Begin data acquisition.
 - Apply a tensile load to the material sample using the testing machine.
 - Simultaneously record the load data from the testing machine and the strain data from the DAQ system.
- Data Analysis:
 - Import the logged data into the analysis software (e.g., MATLAB).
 - Synchronize the load and strain data.
 - Calculate stress from the load data and the sample's cross-sectional area.
 - Plot the stress-strain curve to determine material properties such as Young's modulus and yield strength.

The following diagram visualizes this experimental workflow.



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A flowchart of the experimental protocol for material stress-strain analysis.

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References

- 1. cbri.res.in [cbri.res.in]
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